

Navigating the Disposal of Ethanol-17O: A Guide to Safe and Compliant Practices

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Compound of Interest

Compound Name: Ethanol-17O

Cat. No.: B1507999

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of isotopically labeled compounds is a critical component of laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the safe disposal of **Ethanol-17O**, ensuring the protection of personnel and the environment.

Ethanol-17O is ethanol (C_2H_5OH) that has been labeled with Oxygen-17, a stable, non-radioactive isotope of oxygen. Because the isotope is stable, no special precautions for radioactivity are required.^{[1][2]} The disposal procedures are therefore governed by the chemical properties of ethanol itself, primarily its flammability.^{[3][4]}

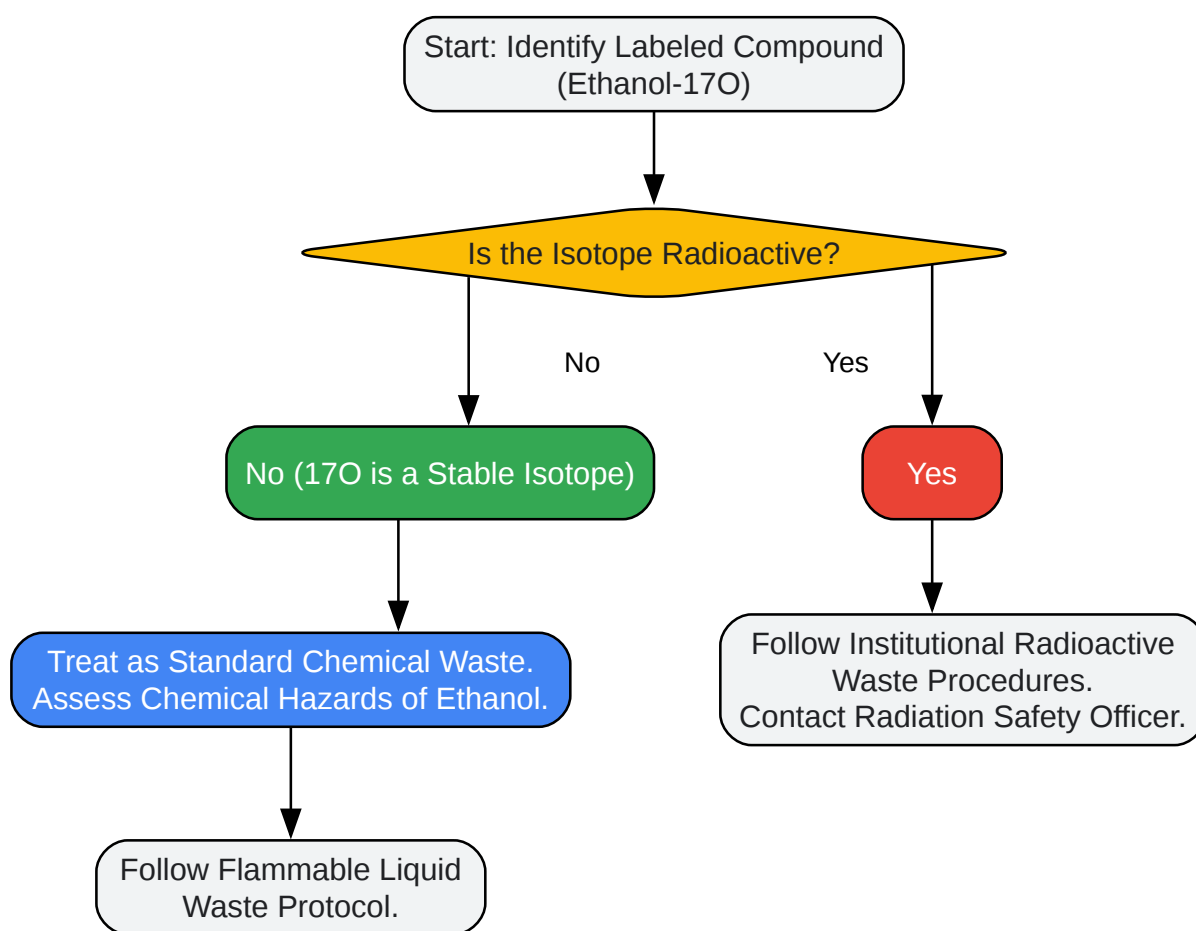
Key Safety and Chemical Data

The primary hazards associated with **Ethanol-17O** are identical to those of standard ethanol. It is a highly flammable liquid and vapor that can cause serious eye irritation.^[4] The following table summarizes key quantitative data pertinent to its safe handling and disposal.

Property	Data	Source Citation
Chemical Hazard Class	Flammable Liquid, Category 2	
Flash Point	12 °C to 13.9 °C (53.6 °F to 57 °F)	[3][5]
Boiling Point	~78 °C (172.4 °F)	[3]
Autoignition Temperature	362.8 °C (685 °F)	[3]
Flammability Limits	Lower: 3.3% / Upper: 19.0%	[5]
Physical State	Clear, Colorless Liquid	[3][5]

Disposal Decision Workflow

The logical process for determining the correct disposal path for any isotopically labeled compound is straightforward. The primary decision point is identifying whether the isotope is stable or radioactive. The following diagram illustrates this workflow for **Ethanol-17O**.



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Caption: Decision workflow for **Ethanol-17O** disposal.

Step-by-Step Disposal Protocol

The following procedures outline the mandatory steps for disposing of **Ethanol-17O** waste in a laboratory setting.

Step 1: Waste Segregation

Proper segregation is the foundation of safe chemical waste management.^[6]

- Do not mix **Ethanol-17O** waste with general laboratory trash or pour it down the sink.^[7]
- Collect **Ethanol-17O** waste in a dedicated container for flammable organic solvents.

- Keep halogenated and non-halogenated solvent wastes in separate containers if required by your institution's waste management plan.[\[6\]](#)

Step 2: Proper Containment and Labeling

Waste containers must be appropriate for holding flammable liquids and clearly identified.

- Container Selection: Use a clean, sealable container made of a material compatible with ethanol. Often, the original chemical bottle, once empty, can be repurposed for waste collection.[\[7\]](#)
- Labeling:
 - If using a new container or a repurposed bottle, remove or completely deface the original label.[\[7\]](#)
 - Affix a hazardous waste tag to the container.
 - Clearly write "Hazardous Waste," "Ethanol," and list any other chemical constituents if it is a mixed waste stream. Ensure the full chemical names are used, avoiding abbreviations.
 - Indicate the primary hazard: "Flammable Liquid."

Step 3: Safe Accumulation and Storage

Store waste safely prior to its collection.

- Keep Containers Closed: Always keep the waste container securely capped when not actively adding waste to it.[\[6\]](#) This prevents the release of flammable vapors.
- Storage Location: Store the waste container in a designated satellite accumulation area, such as a ventilated cabinet designed for flammable materials.
- Grounding: When transferring waste, ensure all metal parts of the equipment are grounded to prevent static discharge, which could ignite vapors.[\[3\]](#)[\[5\]](#)

Step 4: Arrange for Disposal

Laboratory personnel are responsible for initiating the final disposal process.

- Contact EH&S: Once the waste container is full or ready for disposal, contact your institution's Environmental, Health & Safety (EH&S) department or the equivalent office responsible for chemical waste management.[2]
- Schedule Pickup: Follow your institution's specific procedures to schedule a waste pickup. Do not attempt to transport or dispose of the waste outside of these official channels.[1][8] Disposal must be handled by properly certified companies or trained personnel.[1]

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References

- 1. moravek.com [moravek.com]
- 2. How to Dispose the Waste from Isotope Labeling [bocsci.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. ehss.syr.edu [ehss.syr.edu]
- 6. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. orf.od.nih.gov [orf.od.nih.gov]
- 8. epa.gov [epa.gov]
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